

Application Notes and Protocols for Recombinant α -Parvin Protein Purification

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Compound of Interest

Compound Name: *Parvine*
CAS No.: *57103-51-2*
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Introduction

α -Parvin, also known as actopaxin, is a focal adhesion protein that plays a crucial role in linking integrin receptors to the actin cytoskeleton. It is a key component of the integrin-linked kinase (ILK)/PINCH/parvin (IPP) complex, which is involved in cell adhesion, migration, and survival signaling pathways.[1][2][3] The ability to produce high-purity, active recombinant α -parvin is essential for in vitro studies of its function, for use in drug screening assays, and for structural biology applications. These application notes provide detailed protocols for the expression and purification of recombinant α -parvin from various expression systems.

Expression Systems for Recombinant α -Parvin

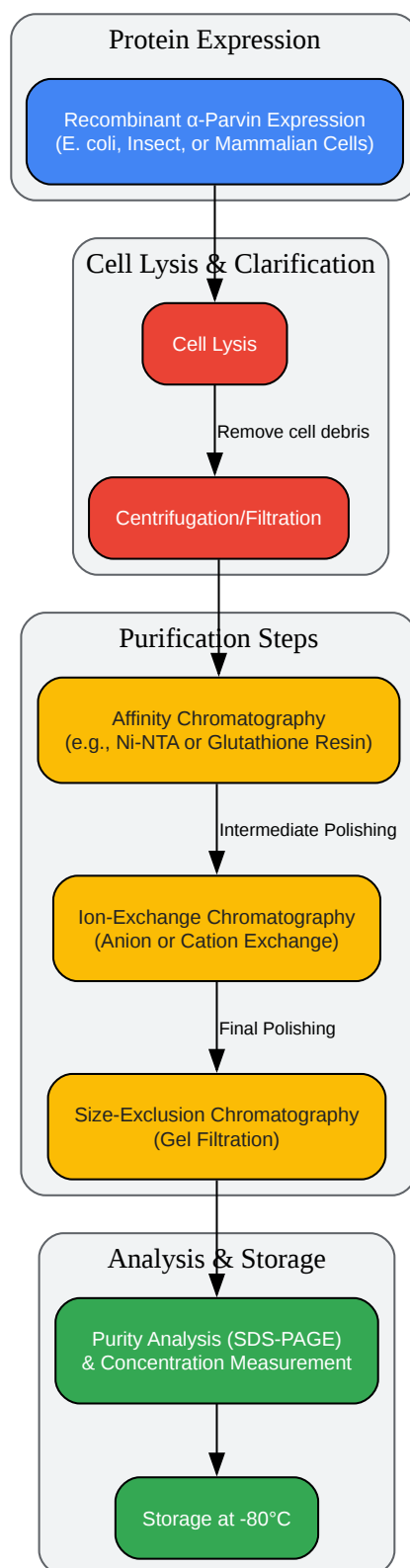
The choice of expression system is critical for obtaining properly folded and functional α -parvin. The most common systems include *Escherichia coli*, insect cells (using baculovirus expression vector systems, BEVS), and mammalian cells.[4]

Expression System	Advantages	Disadvantages
E. coli	- Rapid growth and high cell densities - Low-cost culture media - Well-established genetics and easy manipulation	- Lack of post-translational modifications (PTMs) - Potential for protein misfolding and inclusion body formation
Insect Cells (Sf9, Sf21)	- Capable of more complex PTMs than bacteria - High levels of protein expression - Good for secreted, intracellular, and membrane proteins	- More expensive and time-consuming than bacterial expression - Glycosylation patterns may differ from mammalian cells
Mammalian Cells (HEK293, CHO)	- Provides the most authentic PTMs and protein folding - Suitable for producing complex, functional proteins	- Highest cost and complexity - Lower protein yields compared to bacterial and insect systems

Purification Strategies for Recombinant α -Parvin

A multi-step purification strategy is typically required to achieve high-purity recombinant α -parvin. The general workflow involves cell lysis, an initial capture step using affinity chromatography, followed by one or more polishing steps, such as ion-exchange and size-exclusion chromatography.

Experimental Workflow for α -Parvin Purification



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Caption: General experimental workflow for recombinant α -parvin purification.

Detailed Protocols

Protocol 1: Purification of His-tagged α -Parvin from *E. coli*

This protocol is adapted for the purification of N- or C-terminally His-tagged α -parvin expressed in *E. coli*.

1. Cell Lysis and Lysate Preparation

- Thaw the frozen cell pellet (from a 1 L culture) on ice.
- Resuspend the pellet in 30-40 mL of ice-cold Lysis Buffer (50 mM sodium phosphate, pH 8.0, 300 mM NaCl, 10 mM imidazole, 1 mg/mL lysozyme, 1 mM PMSF, and protease inhibitor cocktail).
- Incubate on ice for 30 minutes with occasional stirring.
- Sonicate the cell suspension on ice to lyse the cells and shear DNA. The lysate should no longer be viscous.
- Centrifuge the lysate at 15,000 x g for 30 minutes at 4°C to pellet cell debris.
- Carefully collect the supernatant, which contains the soluble His-tagged α -parvin.

2. Immobilized Metal Affinity Chromatography (IMAC)

- Equilibrate a Ni-NTA affinity column (e.g., 5 mL bed volume) with 5-10 column volumes (CVs) of Lysis Buffer (without lysozyme and protease inhibitors).
- Load the clarified lysate onto the equilibrated column at a flow rate of 1-2 mL/min.
- Wash the column with 10-15 CVs of Wash Buffer (50 mM sodium phosphate, pH 8.0, 300 mM NaCl, 20 mM imidazole) to remove non-specifically bound proteins.
- Elute the His-tagged α -parvin with 5 CVs of Elution Buffer (50 mM sodium phosphate, pH 8.0, 300 mM NaCl, 250-500 mM imidazole). Collect 1 mL fractions.

- Analyze the fractions by SDS-PAGE to identify those containing purified α -parvin.

3. (Optional) Ion-Exchange Chromatography (IEX)

- Pool the fractions containing α -parvin from the IMAC step.
- Perform a buffer exchange into a low-salt IEX binding buffer (e.g., 20 mM Tris-HCl, pH 8.0, 25 mM NaCl).
- Load the sample onto an equilibrated anion-exchange column (e.g., Q-sepharose).
- Wash the column with the binding buffer.
- Elute the protein with a linear gradient of increasing salt concentration (e.g., 25 mM to 1 M NaCl in 20 mM Tris-HCl, pH 8.0).
- Collect fractions and analyze by SDS-PAGE.

4. Size-Exclusion Chromatography (SEC)

- Concentrate the pooled fractions from the previous step.
- Equilibrate a size-exclusion column (e.g., Superdex 200) with SEC Buffer (e.g., 20 mM HEPES, pH 7.5, 150 mM NaCl, 1 mM DTT).
- Load the concentrated protein onto the column.
- Elute with SEC Buffer at a constant flow rate.
- Collect fractions and analyze for purity by SDS-PAGE. Pool the purest fractions.

5. Protein Concentration and Storage

- Measure the protein concentration (e.g., by Bradford assay or UV absorbance at 280 nm).
- Aliquot the purified protein, flash-freeze in liquid nitrogen, and store at -80°C .

Protocol 2: Purification of GST-tagged α -Parvin from *E. coli*

This protocol outlines the purification of GST-tagged α -parvin.

1. Cell Lysis and Lysate Preparation

- Follow the same procedure as for His-tagged α -parvin (Protocol 1, Step 1), but use a lysis buffer without imidazole (e.g., PBS, pH 7.4, with protease inhibitors).

2. Glutathione Affinity Chromatography

- Equilibrate a Glutathione-Sepharose column with 5-10 CVs of lysis buffer.
- Load the clarified lysate onto the column.
- Wash the column with 10-15 CVs of wash buffer (e.g., PBS, pH 7.4) to remove unbound proteins.
- Elute the GST-tagged α -parvin with Elution Buffer (50 mM Tris-HCl, pH 8.0, 10-20 mM reduced glutathione). Collect fractions.[\[5\]](#)
- Analyze fractions by SDS-PAGE.

3. (Optional) Tag Cleavage

- If a protease cleavage site (e.g., for Thrombin or PreScission Protease) is engineered between the GST tag and α -parvin, the tag can be removed.
- Pool the eluted fractions and incubate with the appropriate protease according to the manufacturer's instructions.
- Pass the cleavage reaction mixture back over the Glutathione-Sepharose column to bind the cleaved GST tag. The flow-through will contain untagged α -parvin.

4. Further Polishing

- Perform ion-exchange and/or size-exclusion chromatography as described in Protocol 1 (Steps 3 and 4) to further purify the untagged α -parvin.

5. Protein Concentration and Storage

- Follow the same procedure as in Protocol 1, Step 5.

Purification from Eukaryotic Systems

Purification of α -parvin from insect or mammalian cells generally follows the same principles of affinity, ion-exchange, and size-exclusion chromatography.[6][7] However, cell lysis protocols differ. For insect and mammalian cells, lysis is typically achieved using milder detergents (e.g., Triton X-100 or NP-40) in the lysis buffer to preserve protein structure and function.

Quantitative Analysis of Purification

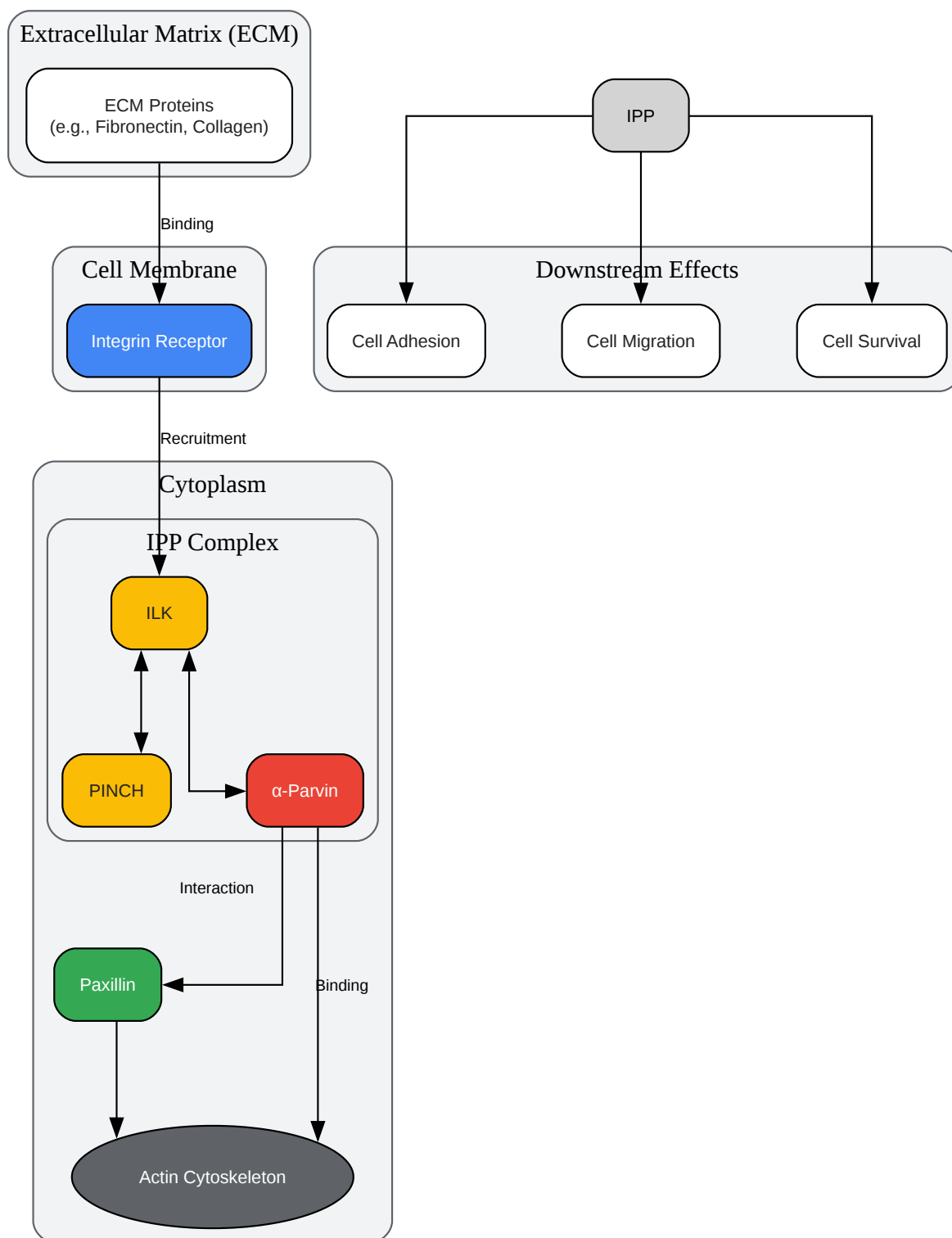
The following table provides a representative summary of a typical multi-step purification of recombinant α -parvin, illustrating the expected changes in total protein, protein of interest, specific activity, yield, and purity at each stage.[8][9]

Purification Step	Total Protein (mg)	α -Parvin (mg)	Specific Activity (Units/mg)	Yield (%)	Purification Fold
Crude Lysate	500	10	20	100	1
Affinity Chromatography	20	8.5	425	85	21.25
Ion-Exchange Chromatography	5	7.0	1400	70	70
Size-Exclusion Chromatography	3.5	6.0	1714	60	85.7

Note: Specific activity is a measure of the protein's biological activity per milligram of total protein. The values presented are illustrative.

α -Parvin Signaling Pathway

α -Parvin is a central component of the integrin signaling pathway, primarily as part of the IPP complex.^[2] This complex is recruited to focal adhesions, where it connects the cytoplasmic tail of integrins to the actin cytoskeleton. This linkage is crucial for regulating cell adhesion, spreading, and migration.^{[1][2][3]}



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